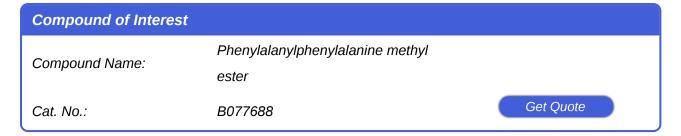


Application Notes and Protocols for Phenylalanylphenylalanine Methyl Ester in Peptide Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive guide for the utilization of **Phenylalanylphenylalanine methyl ester** (Phe-Phe-OMe) as a dipeptide building block in peptide synthesis. This document outlines detailed protocols for both solution-phase and solid-phase peptide synthesis (SPPS), including methods for coupling, deprotection, and purification. The information is intended to facilitate the efficient incorporation of the Phe-Phe motif into novel peptide sequences for research and drug development purposes.

Introduction

Phenylalanylphenylalanine (Phe-Phe) is a dipeptide motif of significant interest due to its propensity for self-assembly into highly ordered nanostructures, such as nanotubes and fibrils. [1][2] This self-assembly is a key factor in the formation of amyloid- β fibrils associated with Alzheimer's disease.[1] Consequently, peptides containing the Phe-Phe moiety are valuable tools for studying amyloidogenesis and for the development of novel biomaterials and therapeutic agents.



Phenylalanylphenylalanine methyl ester (Phe-Phe-OMe) is a chemically convenient form of this dipeptide, with the C-terminal carboxylic acid protected as a methyl ester.[3][4] This protection prevents unwanted side reactions during the coupling of an additional amino acid to the N-terminus. This document provides detailed protocols for the use of Phe-Phe-OMe in the synthesis of larger peptides.

Chemical Properties

Property	Value
IUPAC Name	methyl (2S)-2-[[(2S)-2-amino-3- phenylpropanoyl]amino]-3-phenylpropanoate
Molecular Formula	C19H22N2O3
Molecular Weight	326.4 g/mol [5]
Appearance	White to off-white solid
Solubility	Soluble in organic solvents such as DMF, DCM, and CHCl3

Solution-Phase Peptide Synthesis Protocol

This protocol describes the coupling of an N-terminally protected amino acid (e.g., Boc- or Fmoc-protected) to the free amino group of **Phenylalanylphenylalanine methyl ester**.

General Workflow for Solution-Phase Synthesis

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